

Application Notes and Protocols for In Vivo Imaging of NSC81111 Target Engagement

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Compound of Interest

Compound Name: NSC81111
CAS No.: 1678-14-4
Cat. No.: B12405604

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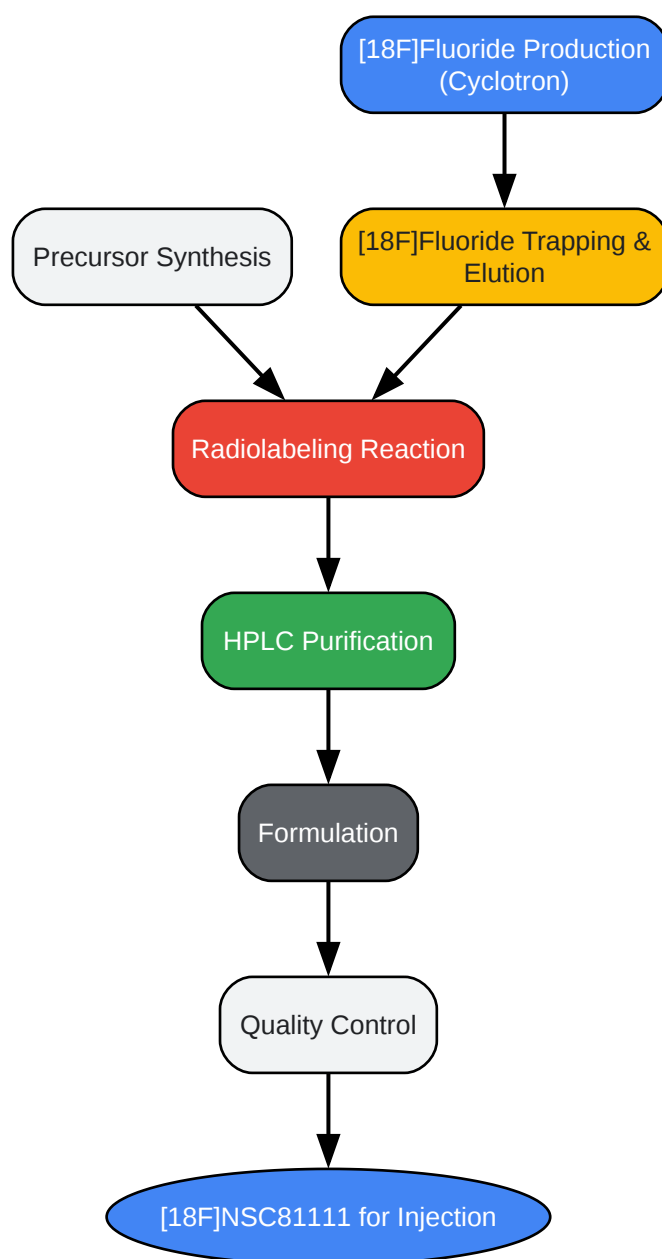
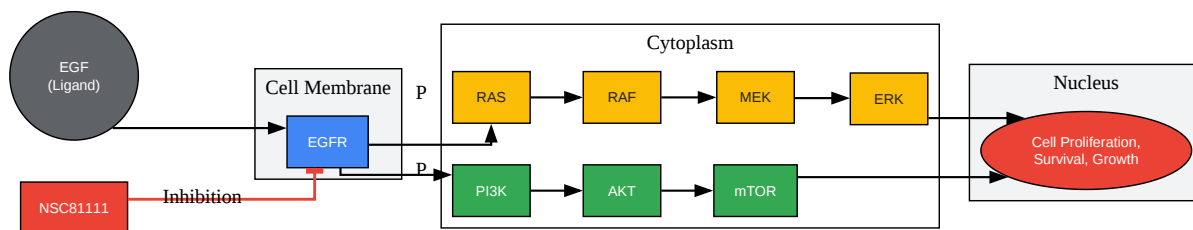
Introduction

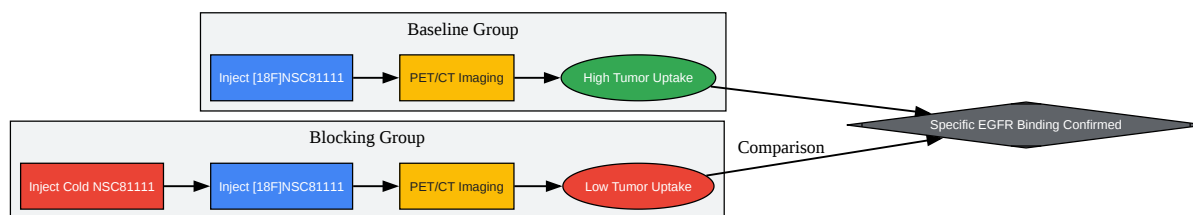
NSC81111 is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase (TK).^{[1][2]} EGFR is a key oncogenic driver in a variety of human cancers, and its over-expression is often associated with poor prognosis. As a result, EGFR has emerged as a critical target for cancer therapy. **NSC81111** has demonstrated significant anti-proliferative activity in cancer cell lines that overexpress EGFR-TK, such as A431 and HeLa cells, with IC50 values indicating high potency.^{[1][2]}

The ability to directly visualize and quantify the engagement of **NSC81111** with its target, EGFR, in a living organism is crucial for preclinical and clinical drug development. In vivo imaging of target engagement provides invaluable information on pharmacokinetics, pharmacodynamics, optimal dosing, and mechanisms of drug resistance. This document provides detailed application notes and protocols for performing in vivo imaging of **NSC81111** target engagement using preclinical imaging modalities.

Signaling Pathway

The signaling pathway initiated by EGFR is a complex cascade that ultimately regulates cell proliferation, survival, and differentiation. Upon ligand binding, EGFR dimerizes and autophosphorylates its tyrosine kinase domain. This activates downstream signaling pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and the PI3K-AKT-mTOR pathways. **NSC81111**, as an EGFR-TK inhibitor, blocks this initial phosphorylation step, thereby inhibiting these downstream oncogenic signals.





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References

- 1. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- 2. NSC81111|1678-14-4|COA [dcchemicals.com]
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